

# A Comprehensive Technical Guide to the Safe Handling of Manganese(III) Acetylacetonate

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## Compound of Interest

Compound Name: Manganese(III)acetylacetonate

Cat. No.: B089202

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This guide provides an in-depth overview of the safety data and handling precautions for Manganese(III) acetylacetonate ( $\text{Mn}(\text{acac})_3$ ). The information is compiled to ensure the safe use of this compound in a laboratory setting, particularly within research and development environments.

## Chemical Identification and Properties

Manganese(III) acetylacetonate, with the CAS number 14284-89-0, is a coordination complex widely used in catalysis and materials science.<sup>[1]</sup> A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C15H21MnO6	[2]
Molecular Weight	352.26 g/mol	[3]
Appearance	Black crystalline powder	[4]
Melting Point	159-161 °C (decomposes)	[4]
Solubility	Insoluble in water	[5]
Synonyms	Mn(acac)3, Manganic acetylacetonate, Tris(2,4-pentanedionato)manganese(III)	[2][4][6]

## Hazard Identification and Classification

Mn(acac)3 is classified as a hazardous substance.[5] The GHS classification indicates several health risks associated with exposure.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation

Source:[6][7][8]

Chronic inhalation or ingestion of manganese compounds may lead to "manganism," a condition characterized by neurological symptoms similar to Parkinson's disease.[9]

## Handling and Storage Precautions

Proper handling and storage procedures are critical to minimize the risks associated with Mn(acac)<sub>3</sub>.

Control Measure	Specification	Source
Ventilation	Handle in a well-ventilated area or under a chemical fume hood.	[1][6]
Eye Protection	Wear safety glasses with side-shields or goggles.	[6][7]
Hand Protection	Wear appropriate chemical-resistant gloves.	[1][7]
Skin and Body Protection	Wear a lab coat.	[1]
Respiratory Protection	Use a respirator if dust is generated and ventilation is inadequate.	[1]

- Avoid contact with skin and eyes.[7]
- Avoid the formation and inhalation of dust.[6][7]
- Do not eat, drink, or smoke when using this product.[7][10]
- Wash hands thoroughly after handling.[7][10]
- Keep away from incompatible materials such as strong oxidizing agents.[1]
- Store in a tightly closed container in a dry and well-ventilated place.[1][6][7]
- Keep away from heat and sources of ignition.[5]
- Store at room temperature (20-25°C).[1]
- Protect from light and moisture.[1]

## Emergency Procedures

In the event of exposure or a spill, the following first-aid and emergency measures should be taken.

Exposure Route	First-Aid Measures	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	<a href="#">[2]</a> <a href="#">[7]</a>
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.	<a href="#">[2]</a> <a href="#">[7]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.	<a href="#">[2]</a> <a href="#">[7]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or physician.	<a href="#">[7]</a> <a href="#">[9]</a>

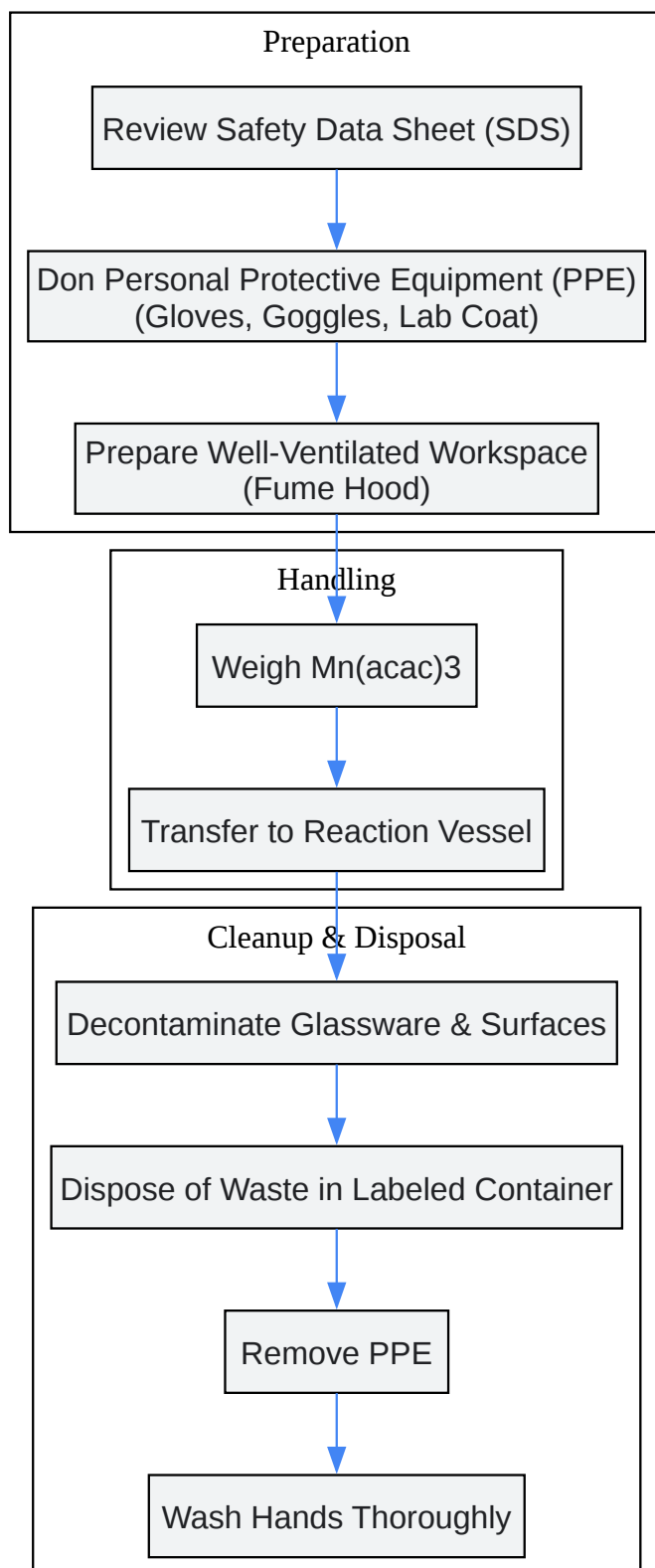
For spills, evacuate the area, wear appropriate PPE, and use a dry clean-up method that avoids generating dust.[\[5\]](#) Collect the spilled material in a suitable, labeled container for disposal.[\[5\]](#) Prevent the material from entering drains.[\[5\]](#)[\[7\]](#)

## Disposal Considerations

Dispose of Mn(acac)<sub>3</sub> and its containers in accordance with local, state, and federal regulations.[\[1\]](#) Do not dispose of it in regular trash or down the drain.[\[1\]](#)

## Visualized Workflows and Logical Relationships

To further aid in the safe handling of  $\text{Mn}(\text{acac})_3$ , the following diagrams illustrate a standard experimental workflow and the logical connections between hazard identification and required precautions.



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Caption: Standard workflow for safely handling  $\text{Mn}(\text{acac})_3$  in a laboratory setting.

Hazard Identification	H202: Harmful if swallowed	H315: Causes skin irritation	H319: Causes serious eye irritation	H336: May cause respiratory irritation	Precautionary Measures	P201: Avoid breathing dust	P264: Wash hands thoroughly after handling	P270: Do not eat, drink or smoke when using	P280: Wear protective gloves/eye protection
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## References

- 1. How to Store and Handle Manganic Acetylacetonate Safely? - Knowledge [allgreenchems.com]
- 2. fishersci.com [fishersci.com]
- 3. Manganese(III) acetylacetonate | C<sub>15</sub>H<sub>21</sub>MnO<sub>6</sub> | CID 12567224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Manganese(III) acetylacetonate | Mn(acac)<sub>3</sub> | C<sub>15</sub>H<sub>21</sub>MnO<sub>6</sub> - Ereztech [ereztech.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. geneseo.edu [geneseo.edu]
- 8. Manganese, tris(2,4-pentanedionato-O,O')-, (OC-6-11)- | C<sub>15</sub>H<sub>24</sub>MnO<sub>6</sub> | CID 11046384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. Manganese(III) acetylacetonate SDS - Download & Subscribe for Updates [sdsmanager.com]
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